

BPR1J-097 Hydrochloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: BPR1J-097 Hydrochloride

Cat. No.: B8069225

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For researchers and drug development professionals working with the potent FLT3 inhibitor, **BPR1J-097 Hydrochloride**, ensuring its proper handling and storage is paramount to obtaining reliable and reproducible experimental results. This technical support center provides a comprehensive guide to the solubility and stability of **BPR1J-097 Hydrochloride**, including frequently asked questions and troubleshooting advice.

Solubility Profile

Understanding the solubility of **BPR1J-097 Hydrochloride** is the first step in preparing solutions for your experiments. The following table summarizes its known solubility in common laboratory solvents.

Solvent	Solubility	Method
DMSO	6 mg/mL	Ultrasonic warming may be required.
Water	2 mg/mL	Ultrasonic treatment can aid dissolution. [1]

Experimental Protocol for Solubilization:

To prepare a stock solution of **BPR1J-097 Hydrochloride**, follow these steps:

- **Weighing:** Accurately weigh the desired amount of the compound using a calibrated analytical balance.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO) to the vial containing the compound.
- **Dissolution:** To facilitate dissolution, vortex the mixture. If necessary, use an ultrasonic bath to gently warm and sonicate the solution until the compound is fully dissolved.[\[1\]](#)
- **Storage:** Store the resulting stock solution as recommended in the stability guidelines below.

Stability and Storage

Proper storage of **BPR1J-097 Hydrochloride** is crucial to maintain its integrity and activity over time.

Powder Form:

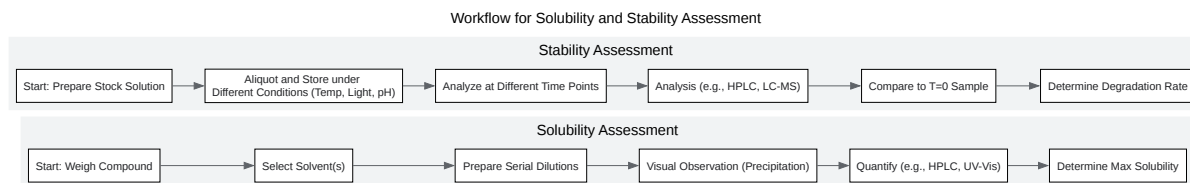
Storage Temperature	Conditions
4°C	Sealed storage, away from moisture. [1]
-20°C	For long-term storage (e.g., 2 years).

In Solution (DMSO):

Storage Temperature	Duration
4°C	2 weeks
-80°C	6 months

Experimental Workflow for Assessing Solubility and Stability

The following diagram outlines a general workflow for determining the solubility and stability of a research compound like **BPR1J-097 Hydrochloride**.



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Caption: A generalized workflow for determining the solubility and assessing the stability of a chemical compound.

Troubleshooting Guide & FAQs

This section addresses common issues and questions that researchers may encounter when working with **BPR1J-097 Hydrochloride**.

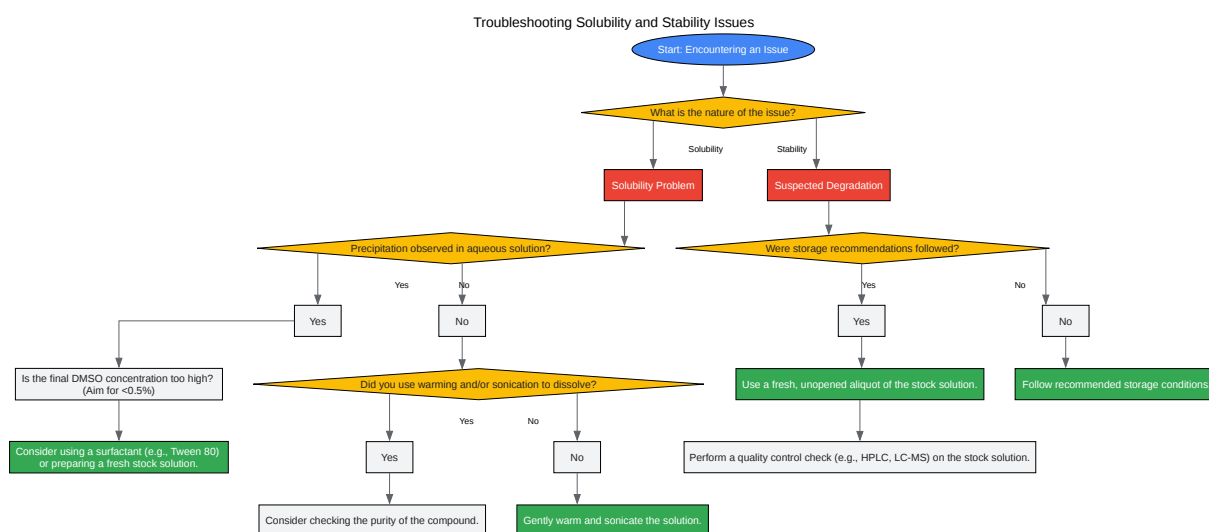
Frequently Asked Questions:

- Q1: What is the recommended solvent for preparing a stock solution of **BPR1J-097 Hydrochloride**?
 - A1: DMSO is the recommended solvent for preparing high-concentration stock solutions.
- Q2: How should I store the powdered **BPR1J-097 Hydrochloride**?
 - A2: The powder should be stored at 4°C in a tightly sealed container, protected from moisture. For long-term storage, -20°C is recommended.
- Q3: How long are stock solutions of **BPR1J-097 Hydrochloride** in DMSO stable?
 - A3: Stock solutions in DMSO are stable for up to 2 weeks at 4°C and for up to 6 months at -80°C.
- Q4: Can I dissolve **BPR1J-097 Hydrochloride** directly in aqueous buffers?

- A4: While it has some solubility in water (2 mg/mL), it is generally recommended to first dissolve the compound in DMSO to create a concentrated stock solution and then dilute this stock into your aqueous buffer of choice. This helps to avoid precipitation issues.

Troubleshooting Common Issues:

The following decision tree can help you troubleshoot common problems related to solubility and stability.



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Caption: A decision tree to guide troubleshooting of common solubility and stability problems.

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References

- 1. BPR1J-097 hydrochloride (1327167-19-0(free base)) - Immunomart [immunomart.com]
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